

4-Methoxychalcone solubility in DMSO, ethanol, and other solvents

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Compound of Interest

Compound Name: 4-Methoxychalcone

Cat. No.: B190469

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4-Methoxychalcone Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) regarding the solubility of **4-Methoxychalcone** in various solvents.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **4-Methoxychalcone**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **4-Methoxychalcone**. It exhibits significantly higher solubility in DMSO compared to other common laboratory solvents.

Q2: What is the solubility of **4-Methoxychalcone** in common laboratory solvents?

A2: The solubility of **4-Methoxychalcone** varies across different solvents. Quantitative data is available for Dimethyl sulfoxide (DMSO) and ethanol. It is also qualitatively described as soluble in dichloromethane and methanol, and insoluble in water.^{[1][2][3][4]}

Q3: Are there any specific recommendations for dissolving **4-Methoxychalcone** in DMSO?

A3: Yes, for optimal dissolution in DMSO, it is recommended to use fresh, anhydrous DMSO as moisture can reduce solubility.^[2] Sonication can also aid in the dissolution process.

Q4: My **4-Methoxychalcone** is not dissolving well in DMSO, what should I do?

A4: If you are experiencing issues with dissolving **4-Methoxychalcone** in DMSO, consider the following troubleshooting steps:

- **Use Fresh DMSO:** Ensure you are using a fresh, unopened bottle of anhydrous or low-water content DMSO, as DMSO is hygroscopic and absorbed moisture can decrease the solubility of the compound.
- **Apply Sonication:** Place the vial in a sonicator bath for a few minutes to facilitate dissolution.
- **Gentle Warming:** Gently warm the solution to aid dissolution. However, be cautious and avoid high temperatures to prevent compound degradation.
- **Check Compound Purity:** Impurities in the **4-Methoxychalcone** powder can affect its solubility.

Quantitative Solubility Data

The following table summarizes the known solubility of **4-Methoxychalcone** in various solvents.

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Reference
DMSO	48	201.44	
DMSO	22.5	94.43	
Ethanol	2		
Dichloromethane	Soluble	Not Quantified	
Methanol	Soluble	Not Quantified	
Water	Insoluble	Insoluble	

Experimental Protocols

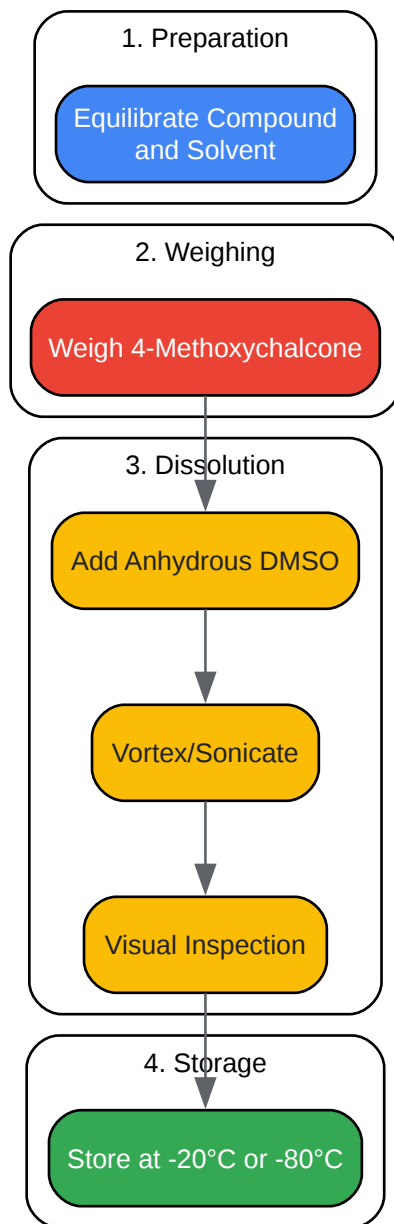
While specific experimental protocols for determining the solubility of **4-Methoxychalcone** were not detailed in the provided search results, a general workflow for preparing a stock solution is outlined below. This protocol is based on standard laboratory practices for dissolving solid compounds.

Protocol: Preparation of a **4-Methoxychalcone** Stock Solution in DMSO

- Preparation:
 - Allow the vial of solid **4-Methoxychalcone** and a bottle of fresh, anhydrous DMSO to equilibrate to room temperature.
- Weighing:
 - Accurately weigh the desired amount of **4-Methoxychalcone** powder in a sterile microcentrifuge tube or vial.
- Solvent Addition:
 - Add the calculated volume of fresh, anhydrous DMSO to the vial containing the compound.
- Dissolution:
 - Vortex the solution for 30-60 seconds.
 - If the compound is not fully dissolved, sonicate the vial for 5-10 minutes.
 - Visually inspect the solution to ensure no solid particles remain.
- Storage:
 - Store the resulting stock solution at -20°C or -80°C for long-term stability.

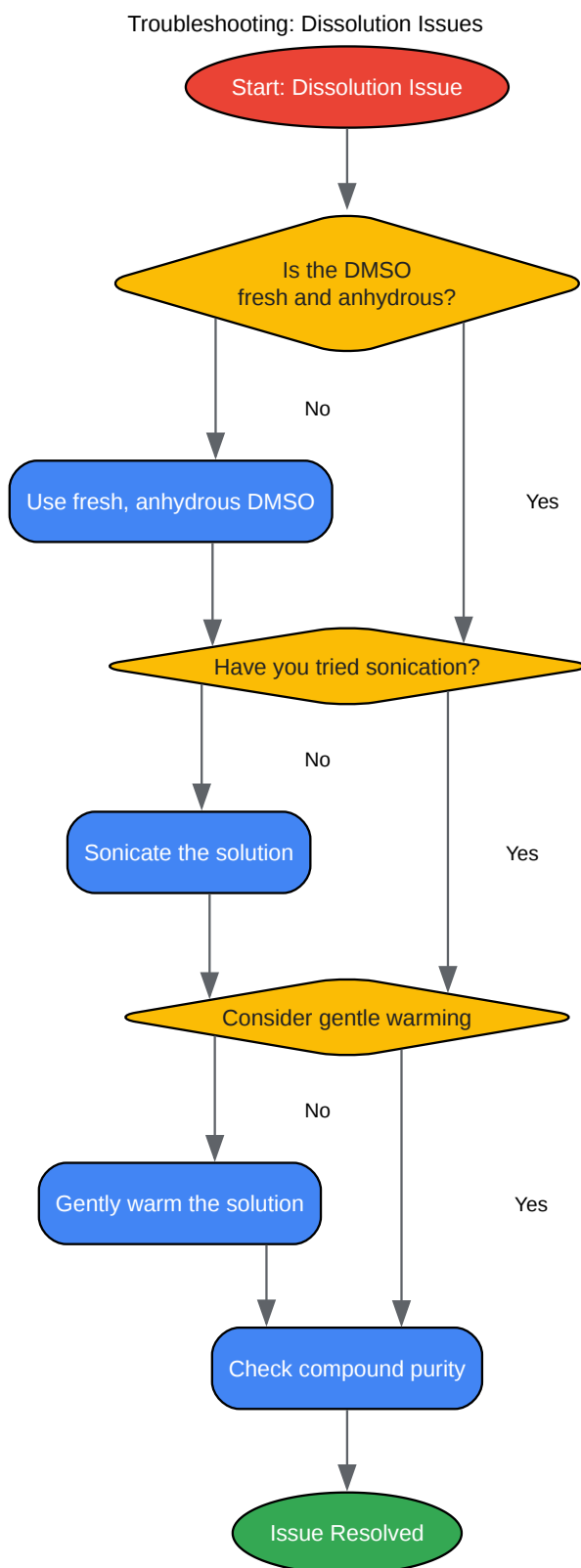
Diagrams

Experimental Workflow: Preparing a 4-Methoxychalcone Stock Solution



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Caption: Workflow for preparing a **4-Methoxychalcone** stock solution.



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Caption: A logical flowchart for troubleshooting dissolution problems.

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